

# Physical and chemical properties of 4-Ethoxybenzenesulfonyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Ethoxybenzenesulfonyl chloride

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## An In-depth Technical Guide to 4-Ethoxybenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Ethoxybenzenesulfonyl chloride**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other areas of chemical synthesis. This document details the compound's characteristics, methods for its synthesis and reactions, and essential safety information.

## Core Physical and Chemical Properties

**4-Ethoxybenzenesulfonyl chloride** is a reactive organosulfur compound that serves as a key intermediate in the synthesis of various organic molecules, particularly in the pharmaceutical and agrochemical industries. Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO <sub>3</sub> S	General knowledge
Molecular Weight	220.67 g/mol	
CAS Number	2209-74-7	
Appearance	White to off-white crystalline solid	
Melting Point	Not available	[1]
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in many organic solvents. Reacts with water.	

## Chemical Reactivity and Applications

The reactivity of **4-ethoxybenzenesulfonyl chloride** is primarily dictated by the sulfonyl chloride functional group (-SO<sub>2</sub>Cl), which is a potent electrophile. This makes the compound susceptible to nucleophilic attack, leading to the displacement of the chloride ion. This reactivity is the basis for its widespread use in organic synthesis.[1]

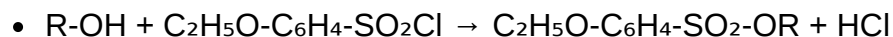
### Reactions with Nucleophiles

**Sulfonamide Formation:** **4-Ethoxybenzenesulfonyl chloride** readily reacts with primary and secondary amines to form the corresponding sulfonamides. This reaction is fundamental in medicinal chemistry, as the sulfonamide moiety is a common feature in many therapeutic agents. The general reaction is depicted below:

- $\text{R-NH}_2 + \text{C}_2\text{H}_5\text{O-C}_6\text{H}_4\text{-SO}_2\text{Cl} \rightarrow \text{C}_2\text{H}_5\text{O-C}_6\text{H}_4\text{-SO}_2\text{-NH-R} + \text{HCl}$
- $\text{R}_2\text{NH} + \text{C}_2\text{H}_5\text{O-C}_6\text{H}_4\text{-SO}_2\text{Cl} \rightarrow \text{C}_2\text{H}_5\text{O-C}_6\text{H}_4\text{-SO}_2\text{-NR}_2 + \text{HCl}$

**Sulfonate Ester Formation:** In a similar fashion, it reacts with alcohols in the presence of a base to yield sulfonate esters. These esters are valuable intermediates in organic synthesis, often

used as leaving groups in substitution and elimination reactions.



The reactivity of the sulfonyl chloride group makes it a versatile tool for introducing the 4-ethoxybenzenesulfonyl moiety into a wide array of molecules, thereby modifying their physical, chemical, and biological properties.<sup>[1]</sup>

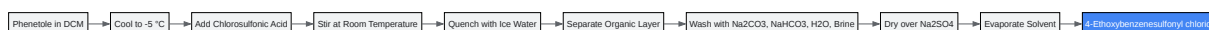
## Experimental Protocols

### Synthesis of 4-Ethoxybenzenesulfonyl Chloride

A common method for the synthesis of **4-ethoxybenzenesulfonyl chloride** involves the chlorosulfonation of phenetole (ethoxybenzene).

General Procedure:

- Phenetole is dissolved in a suitable inert solvent, such as dichloromethane (DCM).
- The solution is cooled to a low temperature (e.g., -5 °C).
- Chlorosulfonic acid is added dropwise to the cooled solution while maintaining the low temperature.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional period.
- The reaction is then quenched by carefully pouring the mixture into ice water.
- The organic layer is separated, washed sequentially with sodium carbonate solution, sodium bicarbonate solution, water, and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield **4-ethoxybenzenesulfonyl chloride**.



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### Synthesis of **4-Ethoxybenzenesulfonyl chloride**.

## Spectral Data

Specific spectral data for **4-ethoxybenzenesulfonyl chloride** is not readily available in public databases. However, the expected spectral characteristics can be inferred from its structure and comparison with analogous compounds like 4-methoxybenzenesulfonyl chloride.

- $^1\text{H}$  NMR: Expected signals would include a triplet and a quartet for the ethoxy group protons, and two doublets in the aromatic region, characteristic of a para-substituted benzene ring.
- $^{13}\text{C}$  NMR: Signals corresponding to the two carbons of the ethoxy group and the four distinct carbons of the para-substituted aromatic ring would be expected.
- IR Spectroscopy: Characteristic strong absorption bands for the S=O stretching of the sulfonyl group would be prominent, typically in the regions of  $1370\text{--}1330\text{ cm}^{-1}$  and  $1180\text{--}1160\text{ cm}^{-1}$ . Aromatic C-H and C=C stretching, as well as C-O stretching vibrations, would also be present.

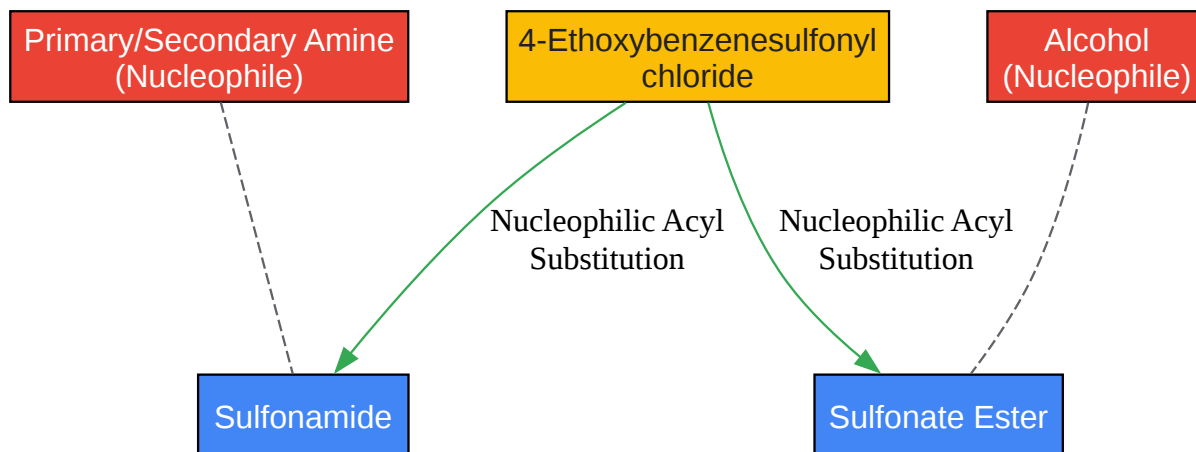
## Safety and Handling

**4-Ethoxybenzenesulfonyl chloride** is a reactive and corrosive compound that requires careful handling.

- Hazards: It is corrosive and can cause severe skin burns and eye damage. It is also a lachrymator. The compound is moisture-sensitive and reacts with water, potentially releasing hydrogen chloride gas.<sup>[2]</sup>
- Precautions: Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid inhalation of dust or vapors.
- Storage: Store in a cool, dry place away from moisture and incompatible materials such as strong bases and oxidizing agents. The recommended storage temperature is typically refrigerated.

## Logical Relationships in Reactivity

The core reactivity of **4-ethoxybenzenesulfonyl chloride** is its susceptibility to nucleophilic attack at the electron-deficient sulfur atom. This leads to a variety of important chemical transformations.



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- To cite this document: BenchChem. [Physical and chemical properties of 4-Ethoxybenzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073118#physical-and-chemical-properties-of-4-ethoxybenzenesulfonyl-chloride\]](https://www.benchchem.com/product/b073118#physical-and-chemical-properties-of-4-ethoxybenzenesulfonyl-chloride)

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